

CAS number and molecular weight of 3-Bromo-L-tyrosine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-L-tyrosine

Cat. No.: B032463

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An In-depth Technical Guide to 3-Bromo-L-tyrosine

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Bromo-L-tyrosine**, a halogenated derivative of the amino acid L-tyrosine. It is intended to serve as a technical resource, detailing its chemical properties, synthesis, and significant applications in biomedical research and pharmaceutical development. The information is presented to facilitate its use in experimental design and to provide a foundational understanding of its biological relevance.

Core Properties of 3-Bromo-L-tyrosine

3-Bromo-L-tyrosine is distinguished by the substitution of a bromine atom at the third position of the aromatic ring of L-tyrosine. This modification imparts unique chemical characteristics that are leveraged in its various applications.

Physicochemical and Analytical Data

The fundamental properties of **3-Bromo-L-tyrosine** are summarized below. These values are essential for its proper handling, storage, and analytical detection.

Property	Value
CAS Number	38739-13-8
Molecular Formula	C ₉ H ₁₀ BrNO ₃
Molecular Weight	260.08 g/mol
Appearance	Off-white to light yellow solid
Melting Point	247-248 °C
Density	1.7 ± 0.1 g/cm ³
Storage Conditions	0-8 °C
Solubility	Soluble in water (requires sonication), DMSO (requires warming and pH adjustment)

Analytical Quantification Data

The quantification of **3-Bromo-L-tyrosine** in biological matrices is critical for its study as a biomarker. The following table presents key parameters from a validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for its detection in human plasma.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Parameter	Value	Matrix
Limit of Detection (LOD)	0.026 ng/mL	Plasma
Limit of Quantification (LOQ)	0.096 ng/mL - 10 ng/mL	Plasma
Linearity Range	10 to 300 ng/mL (R ² = 0.9998)	Plasma
Method Variability (RSD)	0.98–4.6%	Plasma

Synthesis and Experimental Protocols

The synthesis of **3-Bromo-L-tyrosine** is crucial for obtaining the compound for research purposes. Additionally, detailed protocols for its analysis and use in biological assays are provided.

Synthesis of 3-Bromo-L-tyrosine

Method 1: Bromination with N-Bromosuccinimide (NBS)

This method involves the direct bromination of L-tyrosine using N-bromosuccinimide as the bromine source.

- Materials: L-tyrosine, N-bromosuccinimide (NBS), anhydrous Tetrahydrofuran (THF), silica gel for column chromatography.
- Procedure:
 - Dissolve L-tyrosine (1.0 g) in anhydrous THF (15 mL).
 - Add N-bromosuccinimide (1.5 g, 8.3 mmol) to the solution.
 - Stir the reaction mixture at room temperature overnight.
 - Monitor the reaction for completion.
 - Concentrate the resulting solution under reduced pressure.
 - Purify the crude product by silica gel flash column chromatography to yield **3-Bromo-L-tyrosine**.

Method 2: Bromination with DMSO in HBr/AcOH

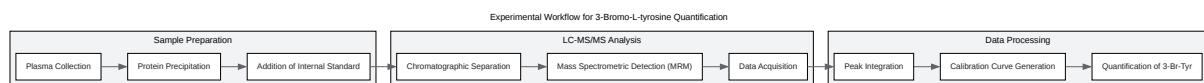
This approach provides a high-yield synthesis suitable for gram-scale production.[\[5\]](#)

- Materials: L-tyrosine, Dimethyl sulfoxide (DMSO), Hydrobromic acid (HBr), Acetic acid (AcOH).
- Procedure:
 - React L-tyrosine with 1.2 equivalents of DMSO in a mixture of HBr and AcOH.
 - Maintain the reaction under controlled temperature conditions.
 - The reaction results in a good yield of **3-Bromo-L-tyrosine**.

Experimental Protocol: Quantification in Biological Samples

The following protocol outlines a method for the quantification of **3-Bromo-L-tyrosine** in human plasma using LC-MS/MS, relevant to its application as a biomarker.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Sample Preparation:
 - Collect blood samples in appropriate anticoagulant tubes.
 - Centrifuge to separate plasma.
 - Perform protein precipitation to remove larger molecules.
 - Use internal standards for accurate quantification.
- LC-MS/MS Analysis:
 - Employ a suitable C18 reverse-phase column for chromatographic separation.
 - Use a gradient elution with appropriate mobile phases (e.g., water and acetonitrile with formic acid).
 - Set the mass spectrometer to operate in multiple reaction monitoring (MRM) mode for selective and sensitive detection of the parent and daughter ions of **3-Bromo-L-tyrosine**.
 - Construct a calibration curve using standards of known concentrations to quantify the analyte in the samples.



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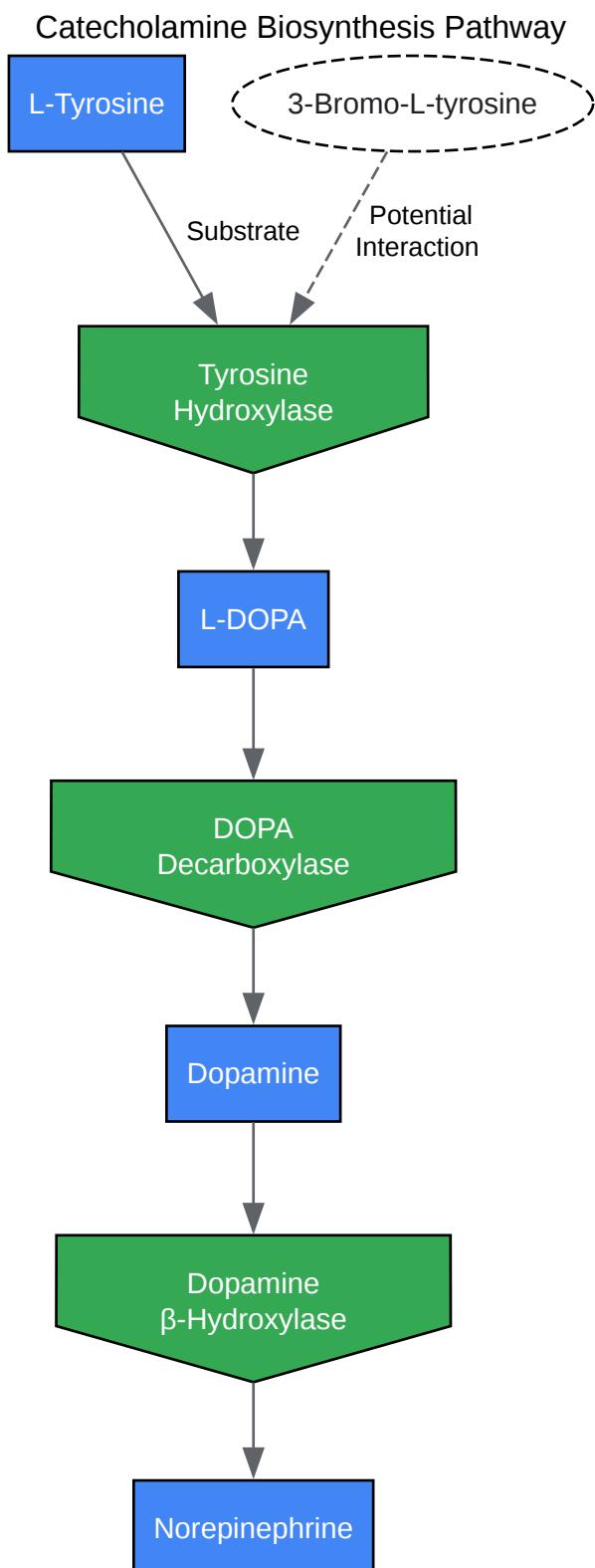
Caption: Workflow for quantifying **3-Bromo-L-tyrosine** in plasma.

Biological Significance and Applications

3-Bromo-L-tyrosine is a versatile molecule with applications spanning neuroscience, diagnostics, and drug discovery.

Role in Signaling Pathways

As an analog of L-tyrosine, **3-Bromo-L-tyrosine** has the potential to interact with the catecholamine biosynthesis pathway. L-tyrosine is the natural precursor for the synthesis of dopamine and norepinephrine, key neurotransmitters. The introduction of **3-Bromo-L-tyrosine** could influence this pathway, potentially by competing with L-tyrosine for the active site of tyrosine hydroxylase, the rate-limiting enzyme.

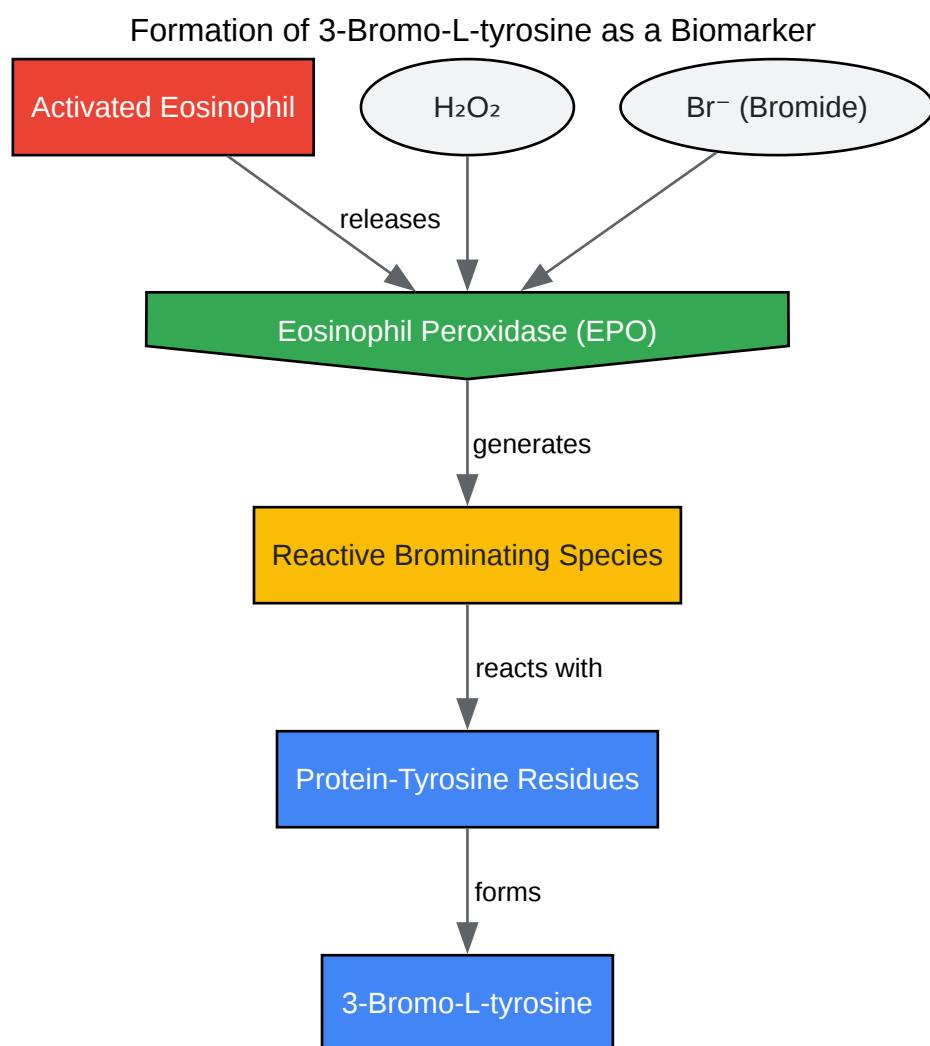


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Caption: Potential interaction of **3-Bromo-L-tyrosine** with catecholamine synthesis.

Biomarker of Oxidative Stress

A significant application of **3-Bromo-L-tyrosine** is its use as a biomarker for eosinophil-mediated oxidative stress and inflammation. In inflammatory conditions such as asthma and eosinophilic esophagitis, activated eosinophils release eosinophil peroxidase (EPO). This enzyme utilizes bromide ions to generate reactive brominating species, which then react with tyrosine residues in proteins to form **3-Bromo-L-tyrosine**. Its detection in biological fluids can, therefore, indicate the presence and extent of eosinophil-dependent tissue injury.[6]



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Caption: Enzymatic pathway for **3-Bromo-L-tyrosine** formation in inflammation.

Applications in Drug Development and Research

- Neuroscience Research: It serves as a tool to study neurotransmitter systems and the role of tyrosine derivatives in dopamine synthesis.
- Drug Discovery: **3-Bromo-L-tyrosine** is used as a precursor for the synthesis of novel compounds and in structure-activity relationship studies for developing therapeutics for neurological disorders.
- Biochemical Assays: It is employed in assays to investigate enzyme activity related to tyrosine metabolism.
- PET Imaging: Radiolabeled analogs of **3-Bromo-L-tyrosine** are being explored for the imaging of malignant tumors.

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- To cite this document: BenchChem. [CAS number and molecular weight of 3-Bromo-L-tyrosine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b032463#cas-number-and-molecular-weight-of-3-bromo-l-tyrosine>

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